

Proper Disposal of Avn-322: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: Avn-322

Cat. No.: B605704

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Avn-322 is an orally active and specific 5-HT₆R antagonist used in research for CNS disorders such as impaired memory and schizophrenia.^{[1][2]} Proper handling and disposal are crucial to ensure the safety of laboratory personnel and to prevent environmental contamination. This document provides detailed procedures for the safe disposal of **Avn-322**, based on available safety data.

Hazard Identification and Safety Precautions

According to the Safety Data Sheet (SDS), **Avn-322** presents the following hazards:

- Harmful if swallowed^[3]
- Very toxic to aquatic life with long-lasting effects^[3]

When handling **Avn-322**, it is essential to wash skin thoroughly after handling and to avoid release into the environment.^[3] Do not eat, drink, or smoke when using this product. In case of accidental ingestion, call a poison center or doctor immediately.

Disposal Procedures

The primary directive for the disposal of **Avn-322** is to dispose of contents and container to an approved waste disposal plant. This means that **Avn-322** and any materials contaminated with it should be treated as hazardous chemical waste.

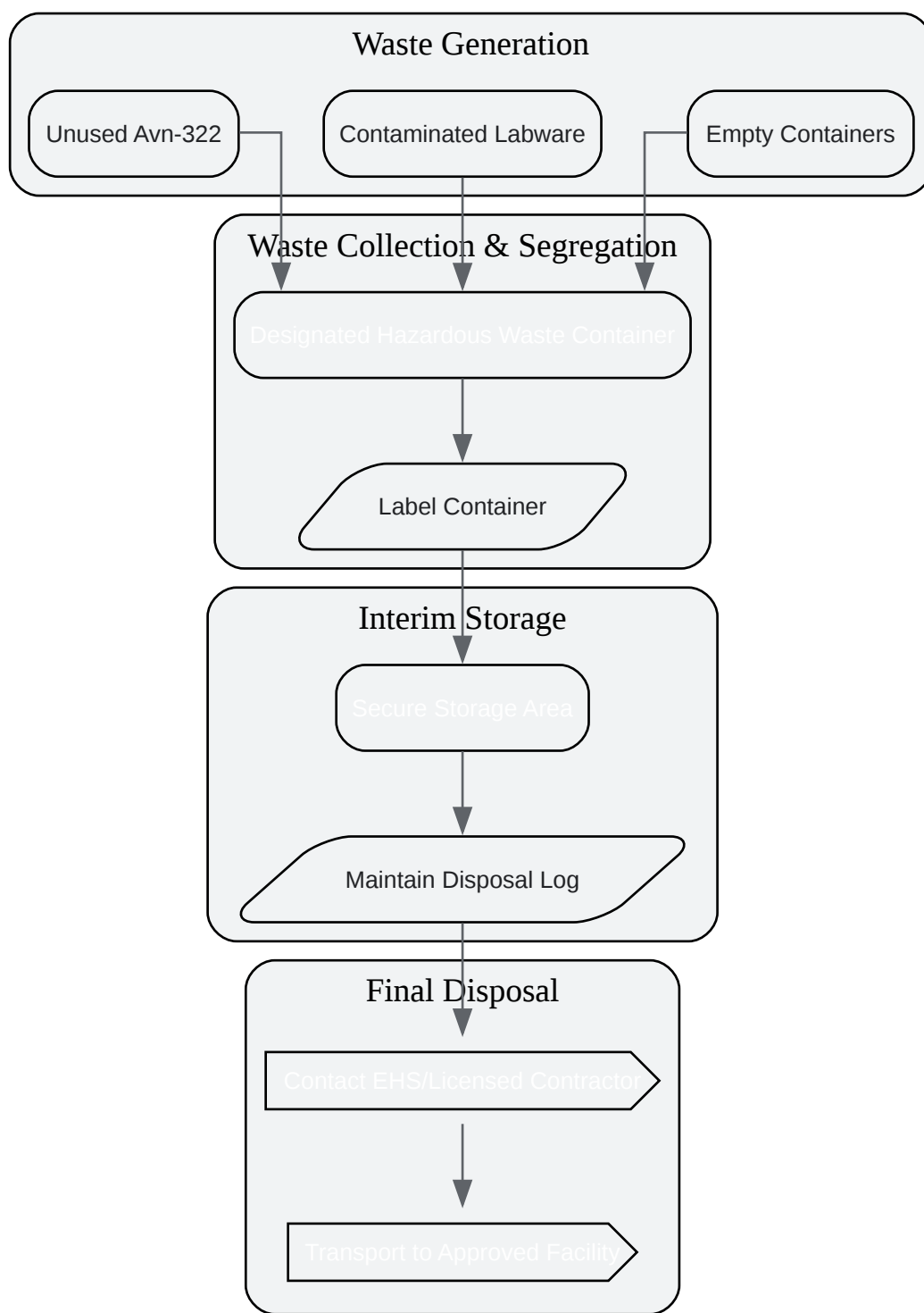
Step-by-Step Disposal Protocol:

- Waste Segregation:
 - Collect all waste materials containing **Avn-322**, including unused product, empty containers, and contaminated labware (e.g., pipette tips, gloves, bench paper), in a designated and clearly labeled hazardous waste container.
 - Do not mix **Avn-322** waste with other types of waste unless specifically instructed to do so by your institution's Environmental Health and Safety (EHS) department.
- Container Labeling:
 - The waste container must be labeled with the words "Hazardous Waste" and a clear identification of the contents, including "**Avn-322**".
 - Include the full chemical name: N,7-dimethyl-3-(phenylsulfonyl)-6,7,8,9-tetrahydropyrazolo[1,5-a]pyrido[3,4-e]pyrimidin-2-amine hydrochloride.
 - Indicate the approximate concentration and quantity of the waste.
- Storage of Waste:
 - Store the sealed hazardous waste container in a designated, secure, and well-ventilated area, away from incompatible materials.
 - Follow the storage temperature recommendations for the pure compound: 0 - 4°C for short-term storage (days to weeks) or -20°C for long-term storage (months to years).
- Arranging for Disposal:
 - Contact your institution's EHS department or a licensed hazardous waste disposal contractor to arrange for the pickup and disposal of the **Avn-322** waste.
 - Provide them with the complete information about the waste, including the Safety Data Sheet.
- Record Keeping:

- Maintain a log of all **Avn-322** waste generated, including quantities and disposal dates. This is a requirement for regulatory compliance in many jurisdictions.

Experimental Workflow for Disposal

The following diagram illustrates the decision-making process and workflow for the proper disposal of **Avn-322**.



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Caption: Workflow for the proper disposal of **Avn-322** waste.

Quantitative Data Summary

Property	Value	Reference
Molecular Formula	C17H19N5O2S	
Molecular Weight	357.432 g/mol	
CAS Number	1194574-33-8 (free base)	
GHS Hazard Statements	H302: Harmful if swallowed H410: Very toxic to aquatic life with long lasting effects	
GHS Precautionary Statements (Disposal)	P501: Dispose of contents/ container to an approved waste disposal plant	
Storage Temperature	0 - 4°C (short term)-20°C (long term)	

This information is intended as a guide. Researchers, scientists, and drug development professionals should always consult their institution's specific waste disposal policies and procedures and the most current Safety Data Sheet for **Avn-322**.

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References

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